

# Essential Safety and Logistical Information for Handling Carbonyl Dibromide

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## Compound of Interest

Compound Name: Carbonyl dibromide

Cat. No.: B3054279

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This document provides a comprehensive guide for the safe handling, use, and disposal of **Carbonyl dibromide** ( $\text{COBr}_2$ ), also known as bromophosgene. It is intended for researchers, scientists, and drug development professionals. Adherence to these procedures is critical due to the hazardous nature of this compound.

## Hazard Overview

**Carbonyl dibromide** is a colorless, volatile liquid that is a bromine analogue of phosgene.<sup>[1]</sup> It is sensitive to light, heat, and moisture, decomposing into toxic substances like carbon monoxide, bromine, and hydrogen bromide.<sup>[1]</sup> While specific toxicity data is limited, its similarity to phosgene suggests it should be handled as a highly toxic and corrosive substance.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. All personnel must wear the following equipment when handling **Carbonyl dibromide**.<sup>[2][3]</sup>

Protection Area	Equipment Specification	Rationale
Eye/Face	Tightly fitting chemical splash goggles with side-shields (conforming to EN 166 or NIOSH standards). A full-face shield must be worn over the goggles. <a href="#">[2]</a> <a href="#">[4]</a>	Protects against splashes of the corrosive liquid and exposure to vapors. A face shield offers an additional layer of protection for the entire face. <a href="#">[3]</a>
Skin/Body	Fire/flame resistant and impervious clothing, such as a chemically resistant apron or suit over a flame-resistant lab coat. <a href="#">[2]</a> Full-length pants and closed-toe shoes are mandatory. <a href="#">[4]</a> <a href="#">[5]</a>	Prevents skin contact with the corrosive liquid. Flame-resistant properties are a precaution against unforeseen reactions.
Hands	Handle with chemically resistant gloves (e.g., Butyl rubber or a laminate like Silver Shield). Gloves must be inspected prior to use and changed frequently. <a href="#">[2]</a> <a href="#">[6]</a>	Protects hands from direct contact. Given the reactivity, a highly resistant glove material is essential.
Respiratory	A full-face respirator with a cartridge appropriate for acid gases and organic vapors is required if exposure limits are exceeded or if working outside of a certified chemical fume hood. <a href="#">[2]</a> <a href="#">[7]</a>	Protects against inhalation of the highly toxic and irritating vapors.

## Operational Plan: Safe Handling Protocol

All handling of **Carbonyl dibromide** must be conducted within a certified chemical fume hood to minimize inhalation exposure.[\[2\]](#)[\[8\]](#)

### Step 1: Preparation and Pre-Handling Check

- Ensure the chemical fume hood is functioning correctly (check airflow monitor).
- Gather all necessary materials, including the primary container of **Carbonyl dibromide**, reaction glassware, and spill cleanup materials.
- Don all required PPE as specified in the table above.
- Ensure an emergency eyewash station and safety shower are accessible and unobstructed.

### Step 2: Handling and Use

- Place absorbent, chemical-resistant pads on the work surface of the fume hood.
- Securely clamp all glassware.
- Use non-sparking tools for all manipulations.[\[2\]](#)
- Slowly and carefully dispense the required amount of **Carbonyl dibromide**. Avoid splashing.
- Keep the primary container tightly closed when not in use.[\[2\]](#)
- Perform the reaction or procedure, keeping the fume hood sash at the lowest practical height.

### Step 3: Post-Handling and Cleanup

- Upon completion of the work, carefully quench any excess reagent using appropriate procedures for your specific reaction.
- Decontaminate all glassware and equipment that came into contact with **Carbonyl dibromide** (see Section 5 for Decontamination Protocol).
- Wipe down the work surface inside the fume hood with a suitable decontamination solution.
- Remove PPE in the correct order to avoid cross-contamination and dispose of single-use items as hazardous waste.
- Wash hands and forearms thoroughly with soap and water after removing gloves.[\[2\]](#)

## Emergency Procedures

Immediate and correct response to an emergency is critical.

### 4.1 Spill Response

- **Evacuate and Alert:** Immediately alert personnel in the vicinity. Evacuate the laboratory, closing the door behind you. Keep people away from and upwind of the spill.[\[2\]](#)
- **Report:** Contact your institution's emergency response team and provide details of the spill (chemical, quantity, location).
- **Isolate (If Safe to Do So):** If the spill is minor and you are trained to handle it, ensure the fume hood is operational. Remove all sources of ignition.[\[2\]](#)
- **Contain and Absorb:** Wearing full PPE, cover the spill with a dry, inert absorbent material (e.g., vermiculite, sand, or commercial sorbent). Do not use combustible materials.
- **Neutralize:** Cautiously and slowly cover the absorbed material with a weak base, such as sodium bicarbonate, to neutralize the acidic breakdown products.
- **Collect and Dispose:** Use spark-proof tools to collect the absorbed and neutralized material into a suitable, labeled, and closed container for hazardous waste disposal.[\[2\]](#)
- **Decontaminate:** Clean the spill area following the Decontamination Protocol in Section 5.

### 4.2 Personal Exposure

- **Inhalation:** Move the victim to fresh air immediately. If breathing is difficult, provide oxygen. If not breathing, begin artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.[\[2\]](#)[\[7\]](#)
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected skin with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[\[2\]](#)[\[7\]](#)
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[7\]](#)

- Ingestion: Do NOT induce vomiting. Wash the mouth out with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7]

## Decontamination and Disposal Plan

5.1 Decontamination Protocol for Equipment and Surfaces Since **Carbonyl dibromide** reacts with water to form corrosive byproducts, a multi-step decontamination process is required.[1] This procedure should be performed inside a fume hood while wearing full PPE.

- Initial Rinse (Non-Aqueous): Rinse contaminated glassware and equipment with a small amount of an inert, water-miscible solvent (e.g., acetone) to remove the bulk of the **Carbonyl dibromide**. Collect this rinse as hazardous waste.
- Decomposition/Neutralization: Prepare a 5-10% aqueous solution of sodium bicarbonate. Slowly and carefully rinse the equipment with this solution to decompose the residual **Carbonyl dibromide** and neutralize the resulting hydrogen bromide. Be aware that this may cause some gas evolution ( $\text{CO}_2$ ).
- Final Cleaning: Wash the equipment with soap and water, followed by a final rinse with deionized water.
- Surface Cleaning: For surfaces, wipe down with a cloth soaked in the sodium bicarbonate solution, followed by wiping five times with a clean, water-soaked cloth, using a fresh cloth each time.[9]

5.2 Waste Disposal Plan All waste containing **Carbonyl dibromide** or its byproducts is considered hazardous.

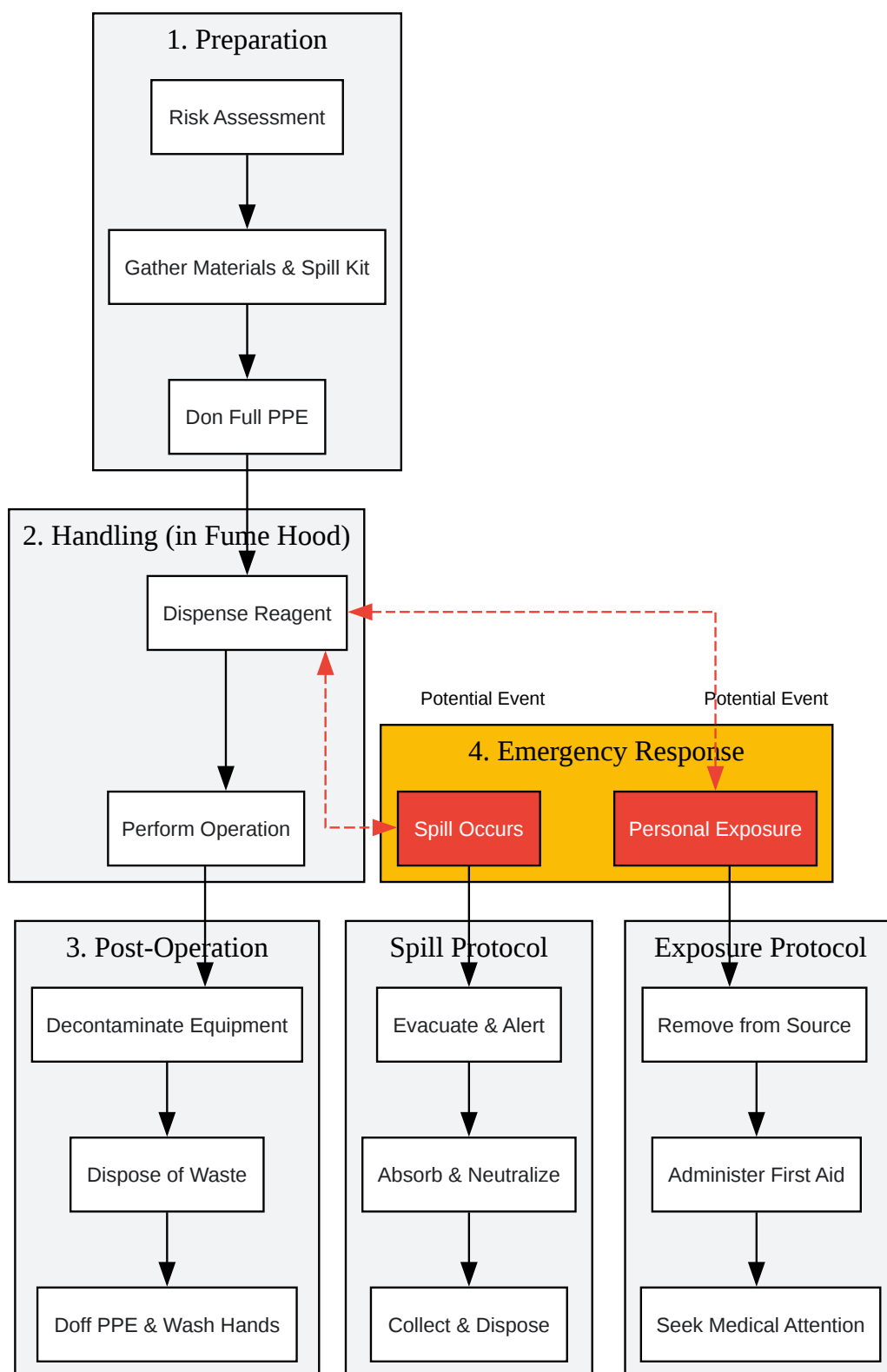
- Product Waste: The material must be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[2] Do not discharge to sewer systems.[2]
- Contaminated Materials: Absorbents, used PPE, and other contaminated solids should be placed in a sealed, clearly labeled container for hazardous waste.
- Containers: Empty containers should be triple-rinsed with an appropriate solvent (collected as hazardous waste) or punctured to make them unusable before disposal in accordance

with local regulations.[\[2\]](#)

## Quantitative Data Summary

Property	Value	Reference
Chemical Formula	COBr <sub>2</sub>	<a href="#">[1]</a>
Synonyms	Bromophosgene, Carbonic dibromide	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	593-95-3	<a href="#">[2]</a>
Molar Mass	187.818 g/mol	<a href="#">[1]</a>
Appearance	Colorless liquid	<a href="#">[1]</a>
Density	2.52 g/mL at 15 °C	<a href="#">[1]</a>
Boiling Point	64.5 °C (decomposes)	<a href="#">[1]</a>
Solubility in Water	Reacts	<a href="#">[1]</a>
Exposure Limits (PEL, TLV)	Not available	N/A

## Workflow for Handling Carbonyl Dibromide



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Caption: Workflow for the safe handling of **Carbonyl dibromide** from preparation to disposal.

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